

Toxicological Profile of 4-chloro-3,5-dinitrobenzoic acid: A Technical Guide

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Compound of Interest

Compound Name: 4-Chloro-3,5-dinitrobenzoic acid

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Disclaimer: This document summarizes the currently available toxicological data for **4-chloro-3,5-dinitrobenzoic acid** (CDNBA). It is intended for informational purposes for a scientific audience. A comprehensive toxicological evaluation of this compound is limited by the scarcity of published primary research. The experimental protocols described herein are representative examples of standard toxicological assays and are not the specific, detailed protocols used for the CDNBA data presented, as those were not fully available in the cited literature.

Executive Summary

4-chloro-3,5-dinitrobenzoic acid (CDNBA) is a chloro-nitro-aromatic compound. While many aromatic nitro-compounds are recognized as hazardous materials, the toxicological profile of CDNBA has not been extensively investigated. This guide synthesizes the available data on its cytotoxicity and summarizes its hazard classifications. Due to a lack of specific studies, information on genotoxicity and in vivo toxicity is inferred from the broader class of nitroaromatic compounds. This document aims to provide a foundational understanding of the known and potential toxicological properties of CDNBA to guide further research and safe handling.

Physicochemical Properties

A summary of the key physicochemical properties of CDNBA is presented in Table 1.

Table 1: Physicochemical Properties of **4-chloro-3,5-dinitrobenzoic acid**

Property	Value	Reference
Molecular Formula	C ₇ H ₃ ClN ₂ O ₆	[1]
Molecular Weight	246.56 g/mol	[1]
Appearance	Yellow crystalline powder	[2]
Melting Point	159-162 °C	[2]
Solubility in Water	Approx. 2.5 g/L at 25°C	
Acid Dissociation Constant (pKa)	~2.63	

Toxicological Data

The known toxicological data for CDNBA is limited to in vitro cytotoxicity studies. Information regarding genotoxicity and in vivo toxicity is not available for this specific compound.

Cytotoxicity

The primary study on the cytotoxicity of CDNBA was conducted using the protozoan *Tetrahymena pyriformis*. The results are summarized in Table 2. The study found that in buffered solutions, CDNBA exhibited a median effective concentration (EC₅₀) of 104.47 µM, which is the concentration at which the proliferation of the organism was inhibited by 50%. [3] It was also noted that irradiation of CDNBA solutions with ultraviolet light increased its toxicity, suggesting the formation of more cytotoxic intermediate products. [3]

Table 2: Cytotoxicity of **4-chloro-3,5-dinitrobenzoic acid**

Test System	Endpoint	Result (EC ₅₀)	Notes	Reference
<i>Tetrahymena pyriformis</i>	Inhibition of proliferation	104.47 µM	In buffered solutions.	[3]

Genotoxicity

No specific genotoxicity studies, such as the Ames test or comet assay, have been published for **4-chloro-3,5-dinitrobenzoic acid**. However, many nitroaromatic compounds are known to be mutagenic.[4] The genotoxicity of this class of compounds is often linked to the reductive metabolism of the nitro groups, leading to the formation of reactive intermediates that can adduct to DNA.[5][6] For instance, studies on other dinitrobenzoic acid derivatives have shown positive results in bacterial mutagenicity assays and for inducing micronuclei in human cells.[5][6]

In Vivo Toxicity

There is no publicly available data on the in vivo toxicity of **4-chloro-3,5-dinitrobenzoic acid**, such as LD50 values in animal models.

Hazard Classification

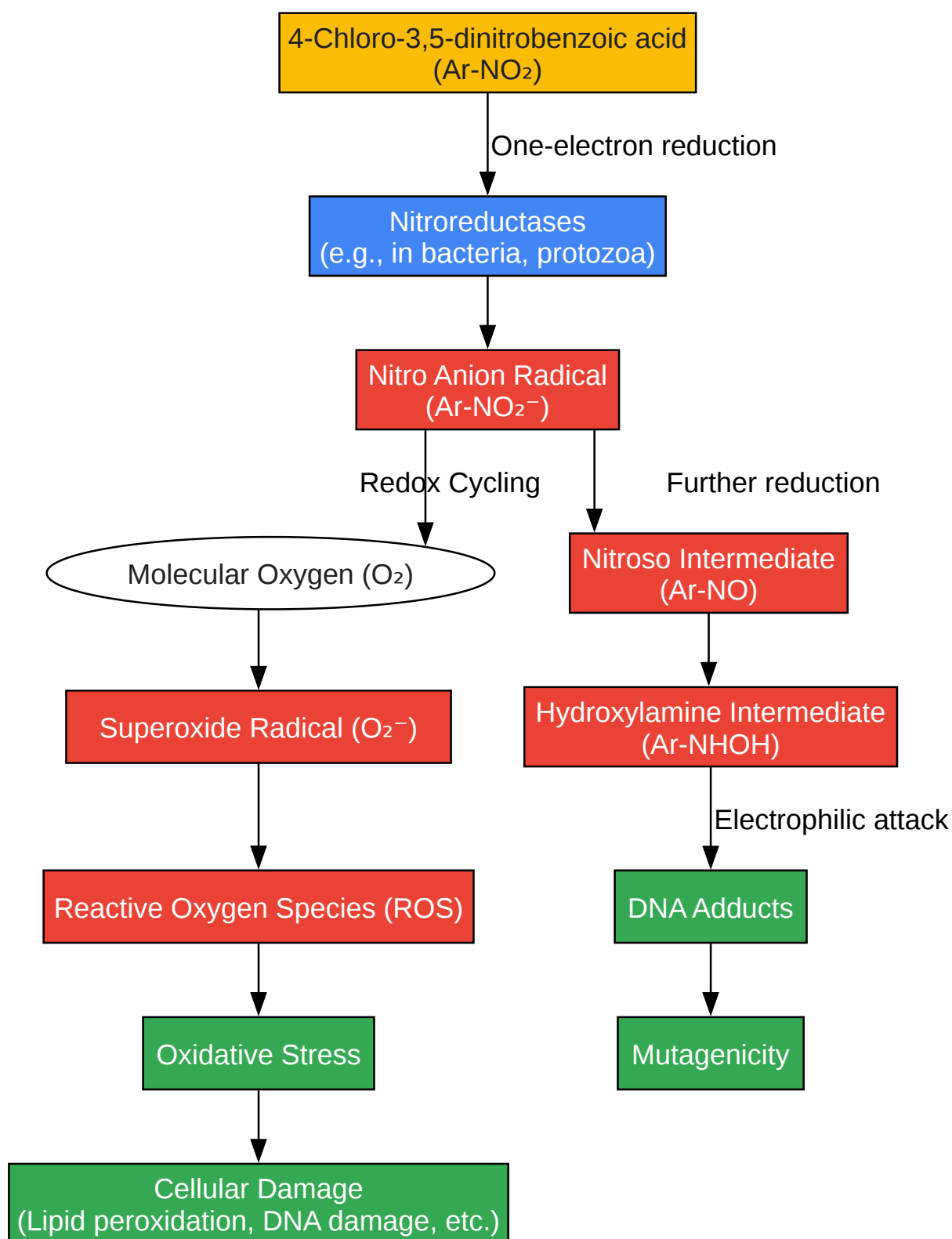
According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-chloro-3,5-dinitrobenzoic acid** is classified as a skin irritant (H315), a serious eye irritant (H319), and may cause respiratory irritation (H335).[1][2]

Table 3: GHS Hazard Classification for **4-chloro-3,5-dinitrobenzoic acid**

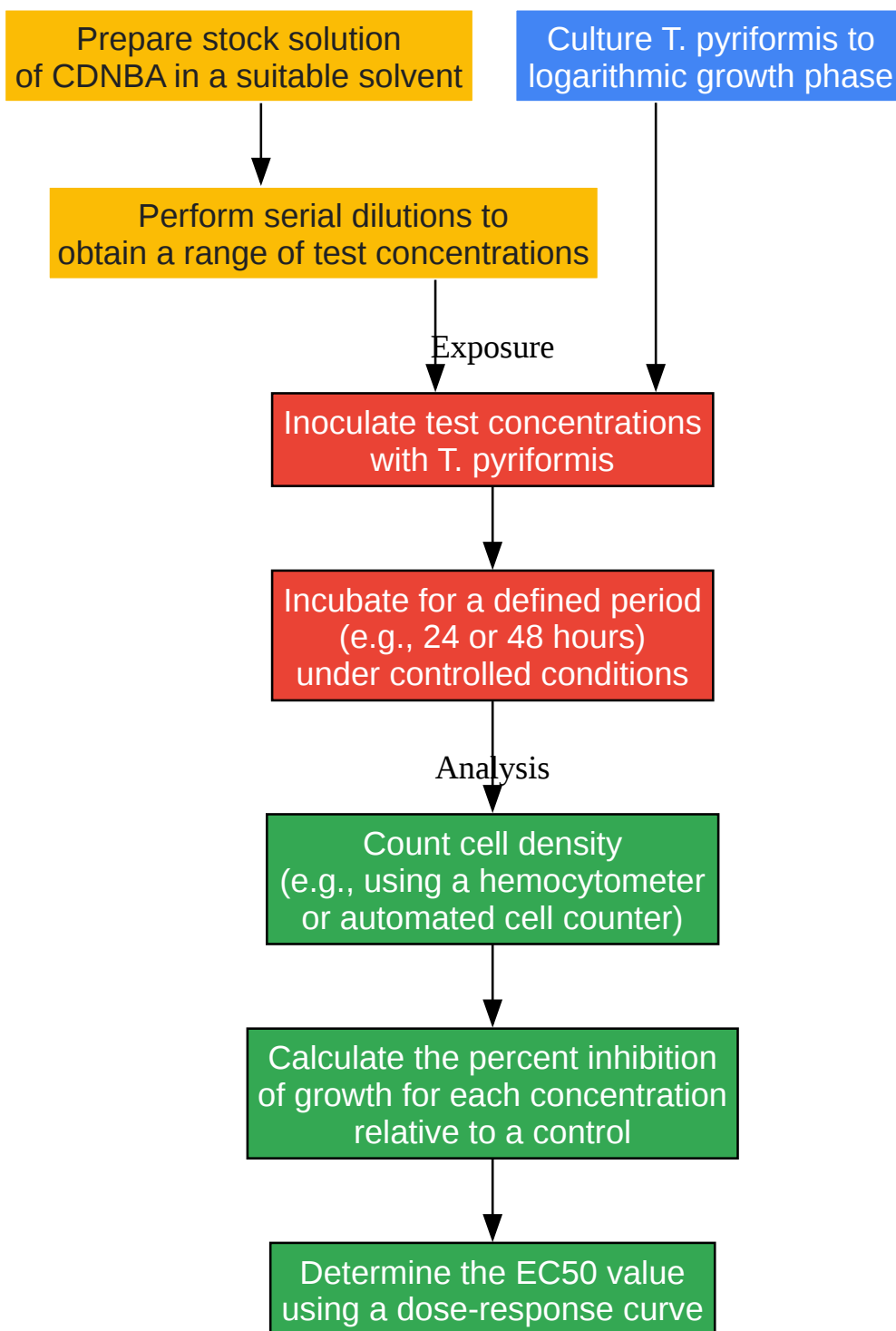
Hazard Class	Hazard Statement	Reference
Skin corrosion/irritation	H315: Causes skin irritation	[1][2]
Serious eye damage/eye irritation	H319: Causes serious eye irritation	[1][2]
Specific target organ toxicity — single exposure	H335: May cause respiratory irritation	[1][2]

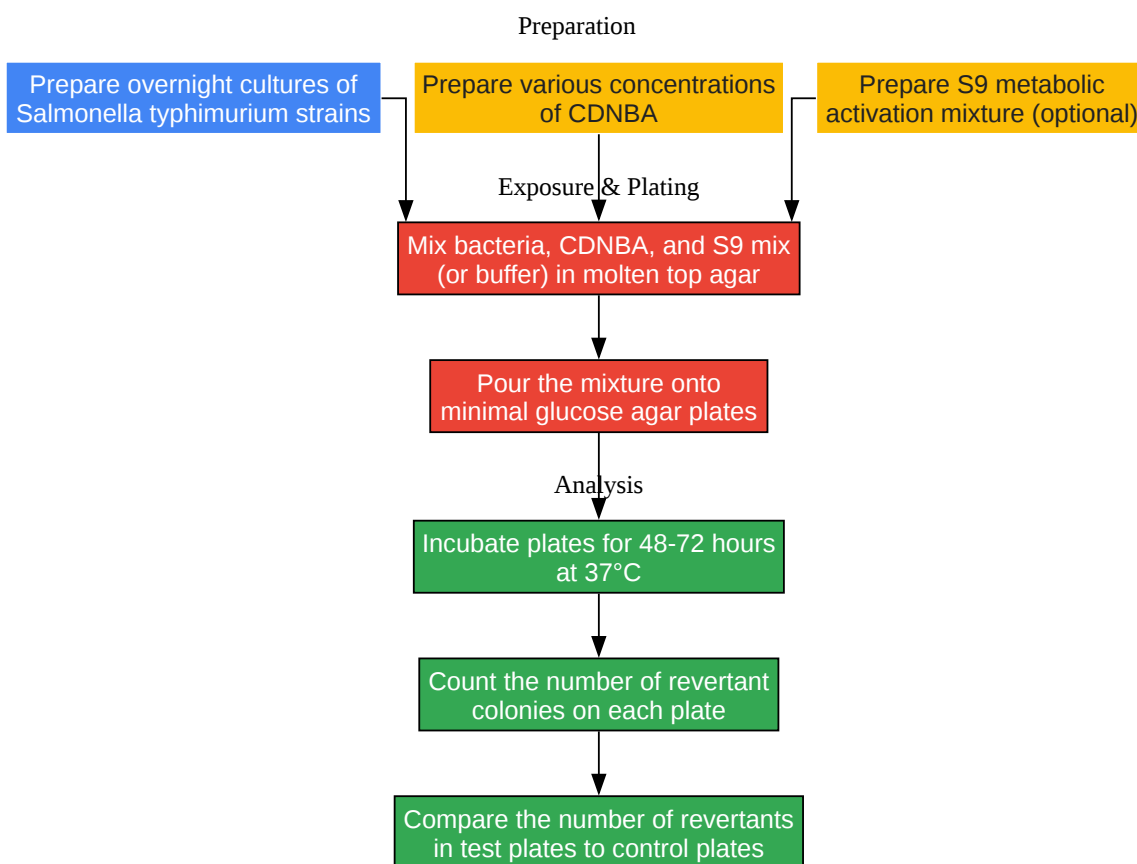
Potential Mechanisms of Toxicity

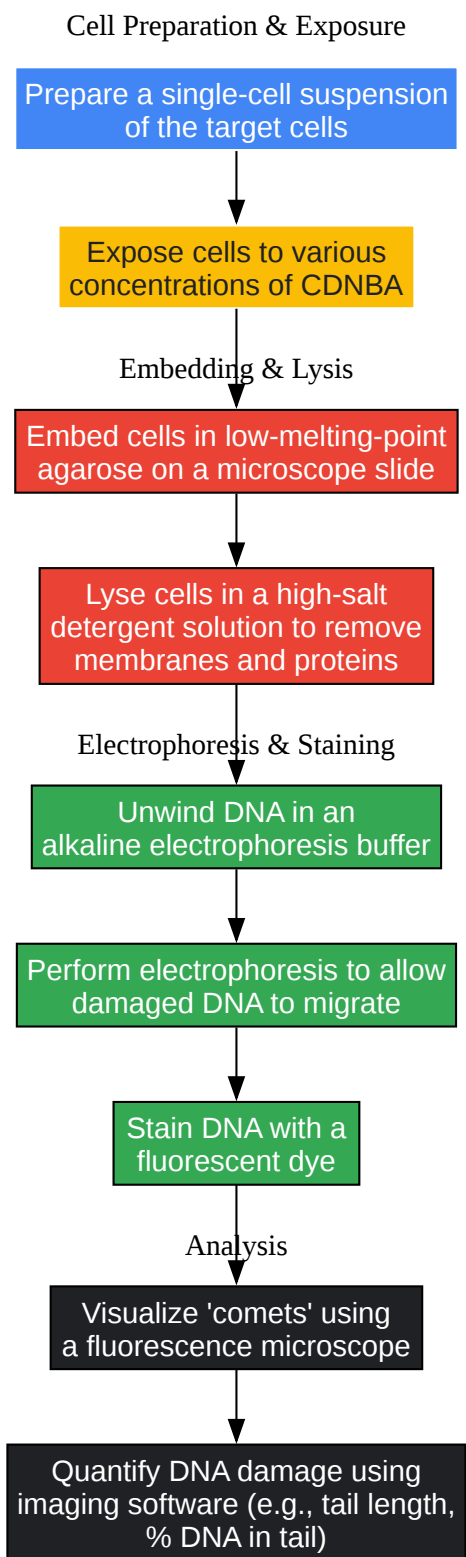
While the specific signaling pathways and mechanisms of toxicity for CDNBA have not been elucidated, the toxicology of nitroaromatic compounds, in general, is understood to proceed via several key mechanisms. The primary mechanism involves the enzymatic reduction of the nitro groups.



Preparation







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References

- 1. 4-Chloro-3,5-dinitrobenzoic acid | C₇H₃ClN₂O₆ | CID 8377 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Chloro-3,5-dinitrobenzoic acid, 97% (118-97-8) - 4-Chloro-3,5-dinitrobenzoic acid, 97% Manufacturer, Supplier, India, China | Otto Chemie Pvt Ltd [ottokemi.com]
- 3. researchgate.net [researchgate.net]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Genotoxicity of nitrosulfonic acids, nitrobenzoic acids, and nitrobenzylalcohols, pollutants commonly found in ground water near ammunition facilities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
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